

Ethyl 4-Aminophenylacetate: A Scaffolding for Innovation in Drug Discovery and Development

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Compound of Interest

Compound Name: Ethyl 4-Aminophenylacetate

Cat. No.: B177332

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A Technical Guide for Researchers and Drug Development Professionals

Abstract

Ethyl 4-aminophenylacetate, a versatile bifunctional molecule, serves as a crucial starting material and intermediate in the synthesis of a wide array of biologically active compounds. This technical guide explores the core research areas where this compound is making a significant impact, including anti-inflammatory, anticancer, and antimicrobial drug discovery. By providing a comprehensive overview of its applications, synthesis of key derivatives, and the underlying mechanisms of action, this document aims to equip researchers, scientists, and drug development professionals with the foundational knowledge to unlock the full potential of **Ethyl 4-aminophenylacetate** in developing next-generation therapeutics. Detailed experimental protocols, quantitative data summaries, and visual representations of key signaling pathways are presented to facilitate further investigation and innovation in the field.

Introduction

Ethyl 4-aminophenylacetate (CAS No: 5438-70-0) is an organic compound featuring both an ethyl ester and an amino functional group attached to a phenyl ring.[1] This unique structure provides two reactive sites, making it a valuable and versatile building block in organic synthesis.[2] Its primary application lies in the pharmaceutical industry as a key intermediate in the production of various active pharmaceutical ingredients (APIs).[2] This guide will delve into the established and emerging research avenues for **Ethyl 4-aminophenylacetate**, with a focus on its role in the development of anti-inflammatory, anticancer, and antimicrobial agents.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 4-aminophenylacetate** is presented in Table 1. This data is essential for its handling, characterization, and use in synthetic chemistry.

Table 1: Physicochemical Properties of **Ethyl 4-Aminophenylacetate**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1]
Molecular Weight	179.22 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	47-50 °C	[3]
Boiling Point	120-122 °C at 2 mmHg	[3]
Solubility	Soluble in ethanol, ether, and chloroform	[3]
CAS Number	5438-70-0	[1]

Potential Research Areas and Applications

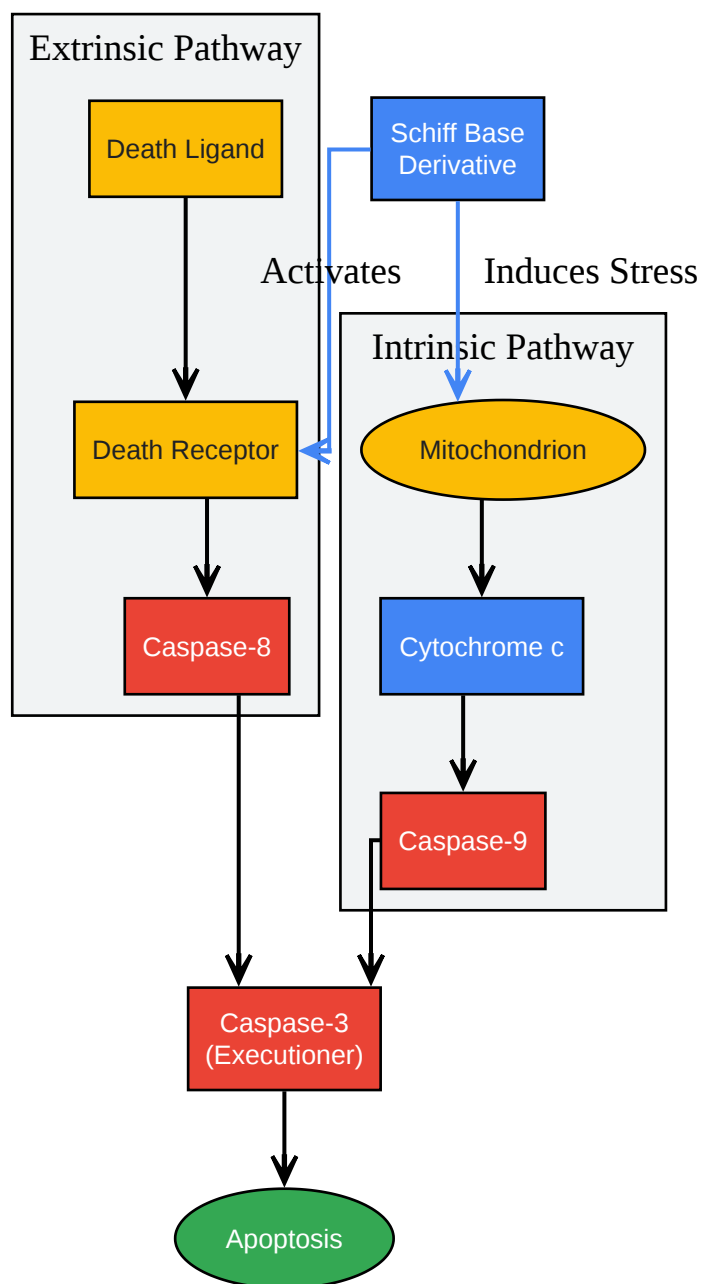
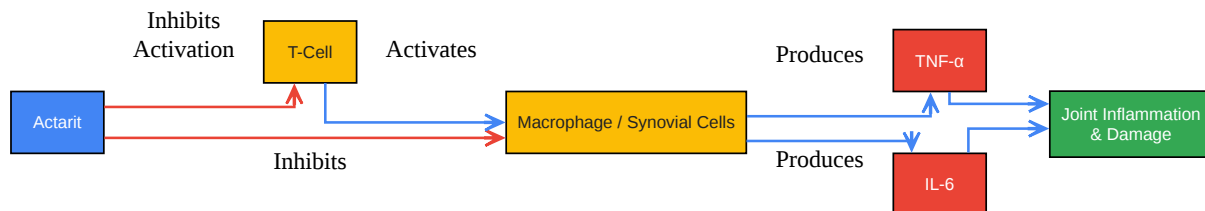
Ethyl 4-aminophenylacetate serves as a scaffold for the synthesis of diverse bioactive molecules. The following sections highlight key therapeutic areas where its derivatives have shown significant promise.

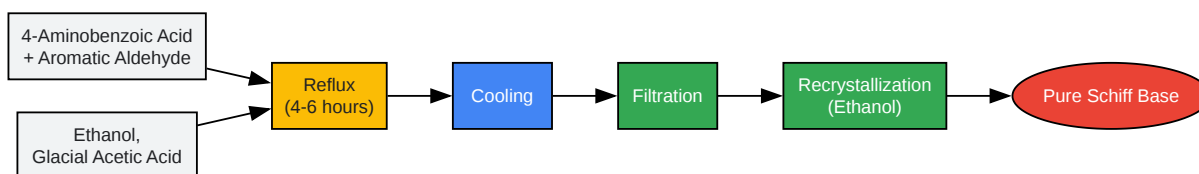
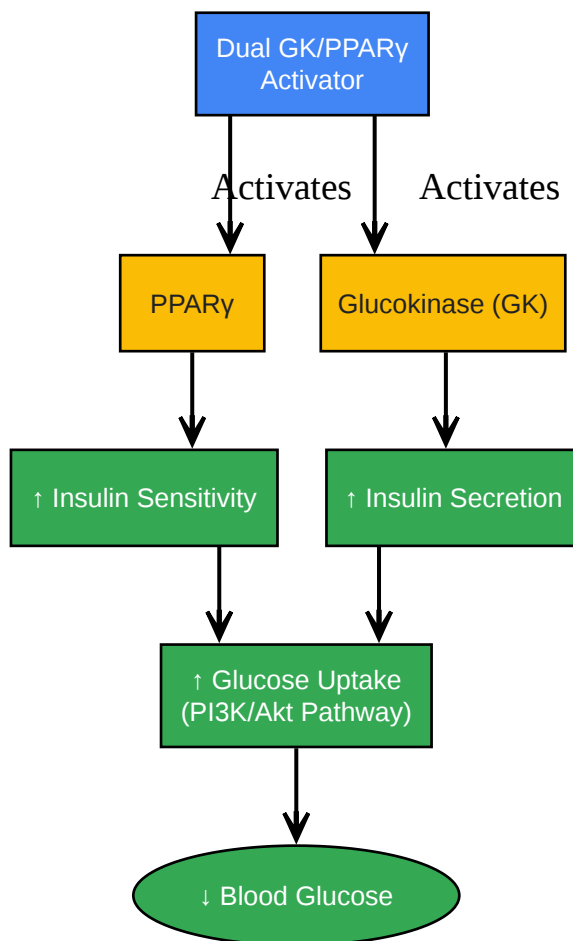
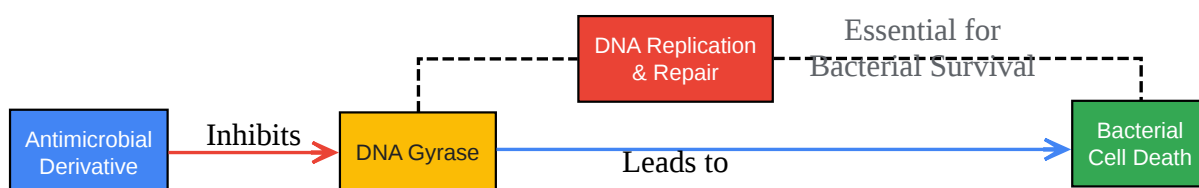
Anti-inflammatory Agents: The Case of Actarit

Ethyl 4-aminophenylacetate is a pivotal intermediate in the synthesis of Actarit, a disease-modifying antirheumatic drug (DMARD) used in the treatment of rheumatoid arthritis.[2][4]

The anti-inflammatory effects of Actarit are attributed to its ability to modulate the immune system.[5] It is believed to suppress the production of pro-inflammatory cytokines, such as Tumor Necrosis Factor-alpha (TNF-α) and Interleukin-6 (IL-6), which play a central role in the

pathogenesis of rheumatoid arthritis.[5][6] Furthermore, Actarit is thought to modulate the activity of T-cells, key players in the autoimmune response that drives joint inflammation and damage.[2][5] By inhibiting these inflammatory pathways, Actarit helps to alleviate the symptoms and potentially slow the progression of the disease.[5]





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References

- 1. researchgate.net [researchgate.net]
- 2. The role of T cells in rheumatoid arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Targeting the PI3K/Akt signaling pathway in pancreatic β -cells to enhance their survival and function: An emerging therapeutic strategy for type 1 diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Hyperglycemia alters PI3k and Akt signaling and leads to endothelial cell proliferative dysfunction - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A Comprehensive Review on MAPK: A Promising Therapeutic Target in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Effects of actarit on synovial cell functions in patients with rheumatoid arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
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